

solubility of 3,5-Diacetamido-2,4-diiodobenzoic acid in organic solvents

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Compound of Interest

Compound Name: 3,5-Diacetamido-2,4-diiodobenzoic acid

Cat. No.: B109218

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An In-Depth Technical Guide on the Solubility of 3,5-Diacetamido-2,4,6-triiodobenzoic Acid in Organic Solvents

Disclaimer: This technical guide addresses the solubility of 3,5-Diacetamido-2,4,6-triiodobenzoic acid (Diatrizoic Acid), a closely related and more extensively studied compound, due to the limited availability of specific experimental data for **3,5-Diacetamido-2,4-diiodobenzoic acid** in the public domain. The structural difference, the presence of an additional iodine atom, will influence the physicochemical properties, including solubility. The information presented for Diatrizoic Acid should be considered as a surrogate and for informational purposes only.

Introduction

3,5-Diacetamido-2,4,6-triiodobenzoic acid, commonly known as Diatrizoic Acid, is a high-osmolality, iodinated contrast agent used in medical imaging. Its solubility in various solvents is a critical parameter for its formulation, administration, and pharmacokinetic studies. This guide provides a summary of the available solubility data for Diatrizoic Acid in organic solvents and outlines a general experimental protocol for solubility determination.

Solubility Data

The solubility of Diatrizoic Acid in different organic solvents is summarized in the table below. The data is compiled from various sources and presented with relevant conditions where

available.

Solvent	Solubility	Conditions	Source(s)
Dimethyl Sulfoxide (DMSO)	≥87.3 mg/mL	Not specified	
Dimethyl Sulfoxide (DMSO)	≥ 40 mg/mL	Not specified	
Ethanol (EtOH)	≥3.85 mg/mL	With ultrasonic and warming	
Ethanol (96%)	Very slightly soluble	Not specified	
Methanol	Soluble	Not specified	
Dimethylformamide (DMF)	Soluble	Not specified	
Water	Insoluble / Very slightly soluble	Not specified	
Ether	Insoluble	Not specified	
1 M Ammonium Hydroxide	100 mg/mL	Not specified	
Alkali Hydroxide Solutions	Soluble	Not specified	

General Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the equilibrium solubility of a solid compound, such as Diatrizoic Acid, in an organic solvent using the shake-flask method.

3.1. Materials and Equipment

- Compound: 3,5-Diacetamido-2,4,6-triiodobenzoic acid (Diatrizoic Acid)

- Solvents: High-purity organic solvents of interest
- Equipment:
 - Analytical balance
 - Vials with screw caps
 - Constant temperature shaker or incubator
 - Centrifuge
 - Syringe filters (e.g., 0.22 μm PTFE)
 - High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer
 - Volumetric flasks and pipettes

3.2. Procedure

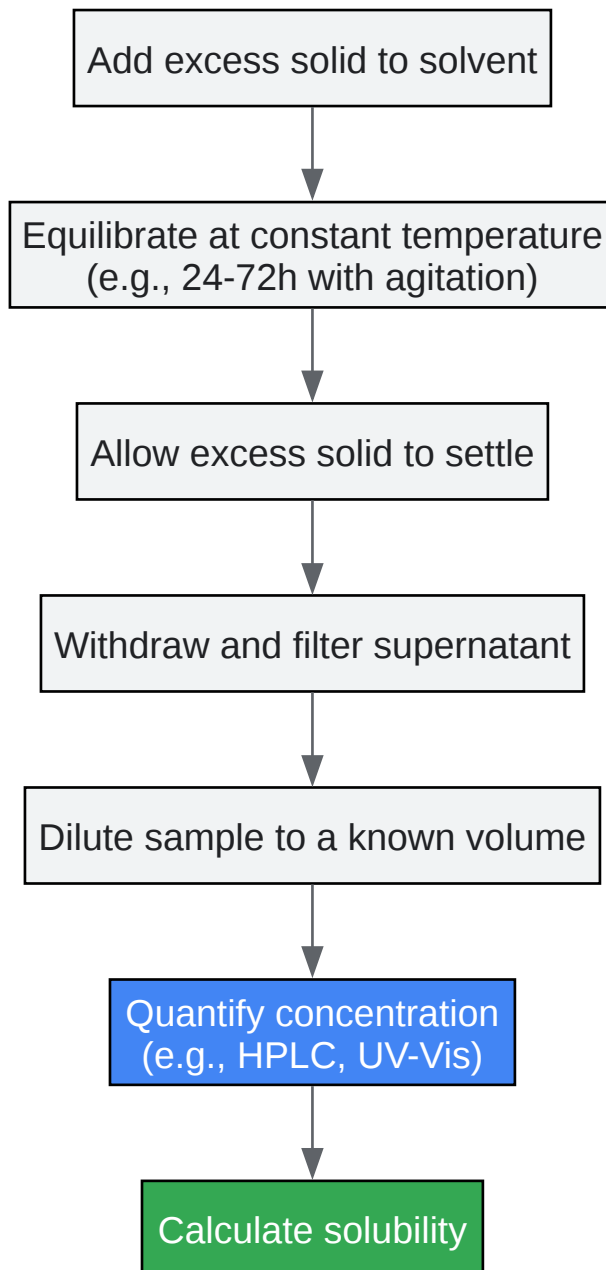
- Preparation of Saturated Solutions:
 - Add an excess amount of the solid compound to a series of vials.
 - Add a known volume of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature.
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally.
- Sample Preparation for Analysis:

- After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- Filter the supernatant through a syringe filter to remove any undissolved solid particles.
- Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of the compound of known concentrations.
 - Determine the concentration of the compound in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of the compound in the organic solvent using the following formula:
$$\text{Solubility (mg/mL)} = (\text{Concentration of diluted sample (mg/mL)}) \times (\text{Dilution factor})$$

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid in an organic solvent.

Workflow for Solubility Determination



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Caption: A flowchart of the experimental workflow for determining the solubility of a solid compound.

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